

An In-depth Technical Guide on the Chemical Composition of Pro-drone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pro-drone*

Cat. No.: *B1679162*

[Get Quote](#)

The term "**Pro-drone**" is ambiguous and corresponds to two distinct chemical entities: a retired insecticide with a defined chemical structure and a modern, complex skincare technology. This guide will address both, providing a detailed technical overview for researchers, scientists, and drug development professionals.

Part 1: Pro-drone, the Insecticide

The chemical compound historically referred to as "**Pro-drone**" is an insecticide, now retired. It is a synthetic analog of juvenile hormones.

Chemical Composition and Properties

The specific chemical and physical properties of **Pro-drone** are summarized below.

Property	Value
CAS Registry Number	53905-38-7[1]
CAS Name	1-(8-Methoxy-4,8-dimethylnonyl)-4-(1-methylethyl)benzene[1]
Additional Names	2-methoxy-9-(p-isopropylphenyl)-2,6-dimethylnonane[1]
Molecular Formula	C ₂₁ H ₃₆ O[1][2]
Molecular Weight	304.51 g/mol [1][2]
Percent Composition	C 82.83%, H 11.92%, O 5.25%[1]
Manufacturers' Codes	MV-678; AI-3-36206[1]

Experimental Protocols

Detailed experimental protocols for the synthesis and application of **Pro-drone** are not readily available in contemporary scientific literature, as this monograph has been retired[1]. The original preparation is cited in patents DE 2536298 and US 4002769 by M. Schwarz et al. (1976, 1977 to Stauffer)[1]. Its activity as an insect maturation inhibitor was described in the Journal of Economic Entomology in 1974 and 1976[1].

Part 2: Pro-drone as a Peptide Delivery System

In the context of modern commercial products, particularly in the skincare industry, "**Pro-drone**" refers to a targeted delivery system known as "Drone Peptide Technology"[3][4]. This is not a single chemical compound but a sophisticated system designed to deliver active ingredients, such as peptides, to specific skin cells[5][6]. This technology is featured in products like Elemis's Pro-Collagen Overnight Matrix[4][6].

Conceptual Chemical Composition

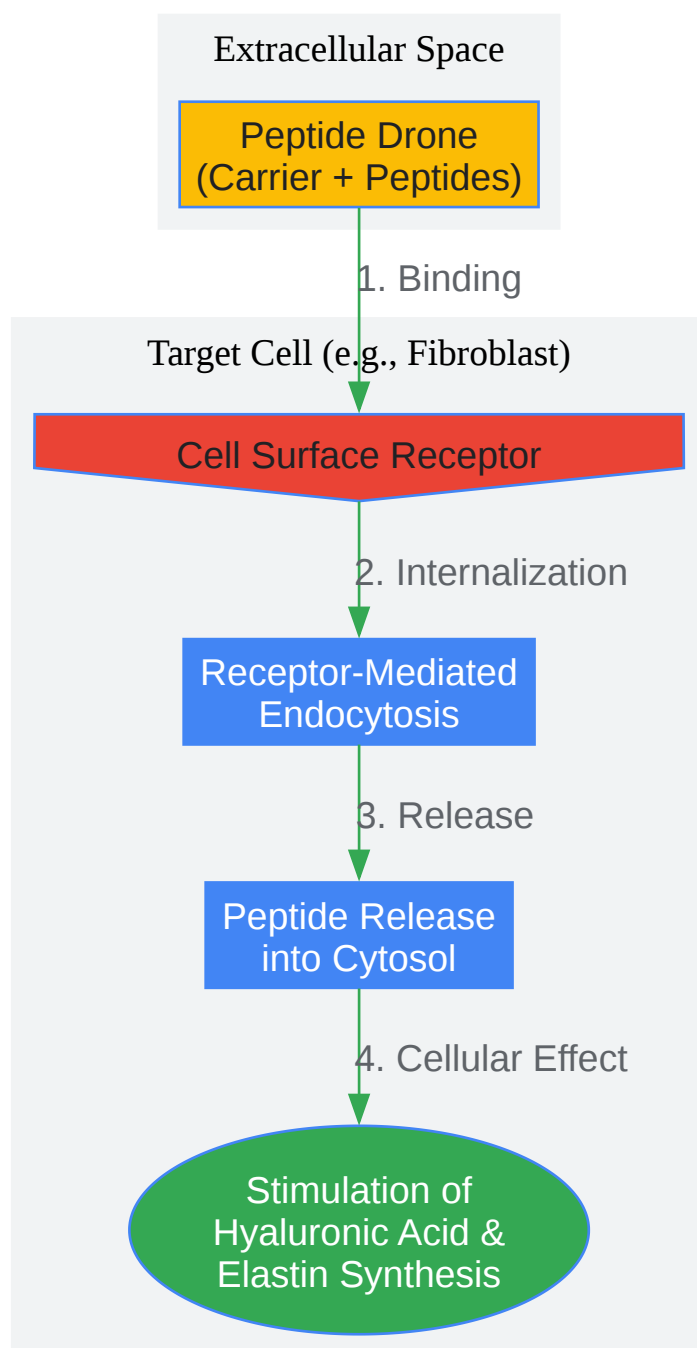
The precise chemical composition of this technology is proprietary. However, it is conceptually composed of a carrier system (the "drone") and an active cargo (the "peptides").

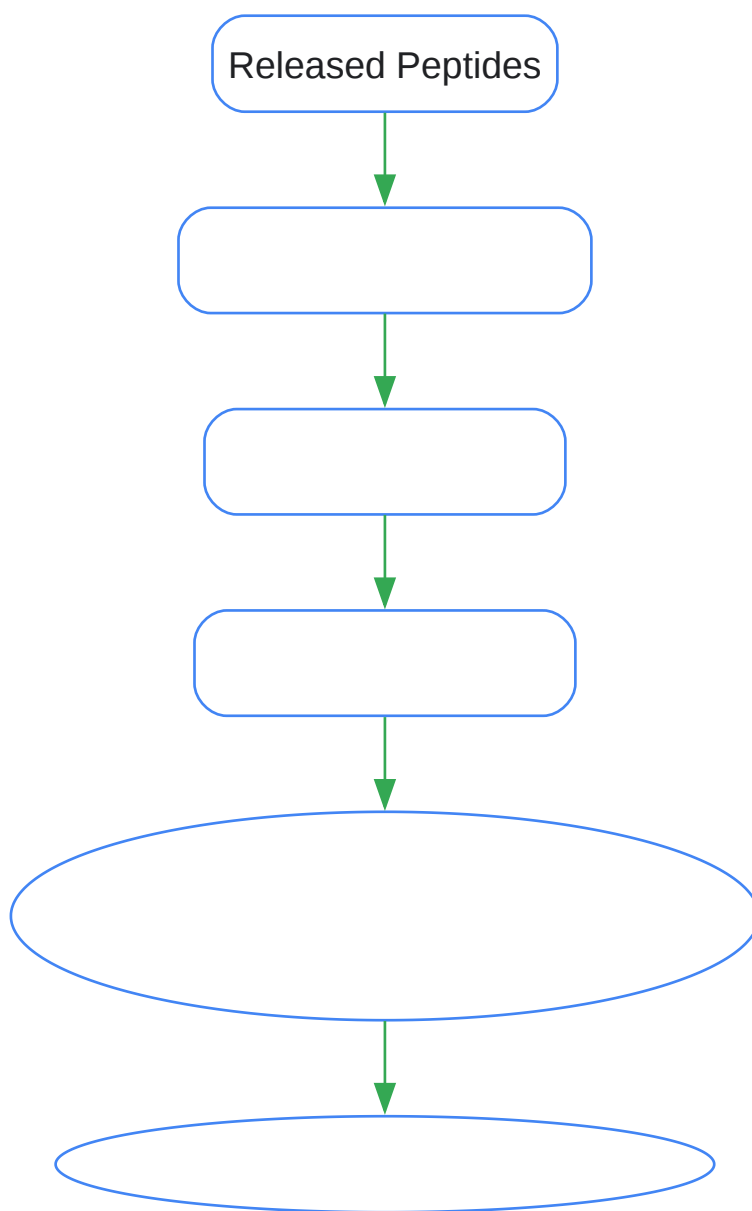
Component	General Chemical Nature	Function
The "Drone" (Carrier)	Biodegradable and biocompatible nanocapsules, potentially made of polymers like poly(lactic-co-glycolic acid) (PLGA) or lipid-based structures.[7][8]	Encapsulates and protects the active ingredient.[7]
Surface is conjugated with targeting ligands (e.g., specific peptides).[5][6][8]	Binds to specific receptors on target cells (e.g., fibroblasts) to ensure targeted delivery.[5][6]	
The "Cargo" (Active Ingredient)	A combination of peptides, such as tetrapeptides and heptapeptides.[9]	These peptides are designed to stimulate the production of hyaluronic acid and elastin, which helps to hydrate the skin and improve its elasticity.[3][10]

Mechanism of Action: A Targeted Delivery Workflow

The "Drone Peptide Technology" functions as a "GPS for your skincare," targeting the cells where the active ingredients are most needed[3]. This targeted approach allows for the use of lower concentrations of active ingredients, potentially reducing irritation while maximizing efficacy[5][6]. The process involves the drone binding to specific receptors on the target cell, which then triggers the internalization of the drone and the release of the encapsulated peptides.

The following diagram illustrates the proposed workflow of this targeted delivery system.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pro-Drone [drugfuture.com]

- 2. AI 3-36206 | C21H36O | CID 62071 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. uk.elemis.com [uk.elemis.com]
- 4. independent.co.uk [independent.co.uk]
- 5. sensoriabeauty.co.uk [sensoriabeauty.co.uk]
- 6. Does your skin need drone technology? | Dazed [dazeddigital.com]
- 7. dafhicosmetics.it [dafhicosmetics.it]
- 8. Infinitec [infinitec.es]
- 9. us.elemis.com [us.elemis.com]
- 10. pandora-skin-studio.com [pandora-skin-studio.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on the Chemical Composition of Pro-drone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1679162#what-is-the-chemical-composition-of-pro-drone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

